

Application Notes and Protocols: cAMP Assay for A3AR Agonist 4

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Compound of Interest

Compound Name: A3AR agonist 4

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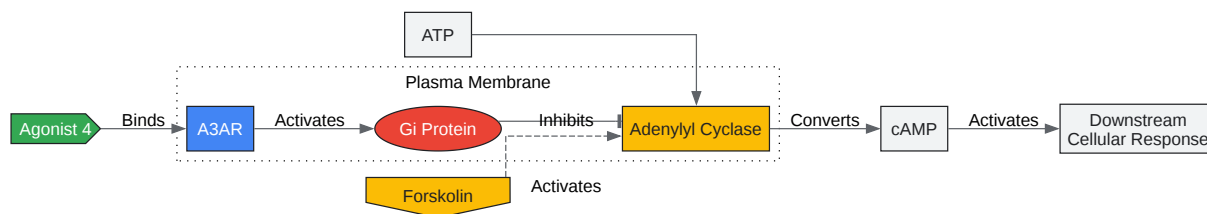
Introduction

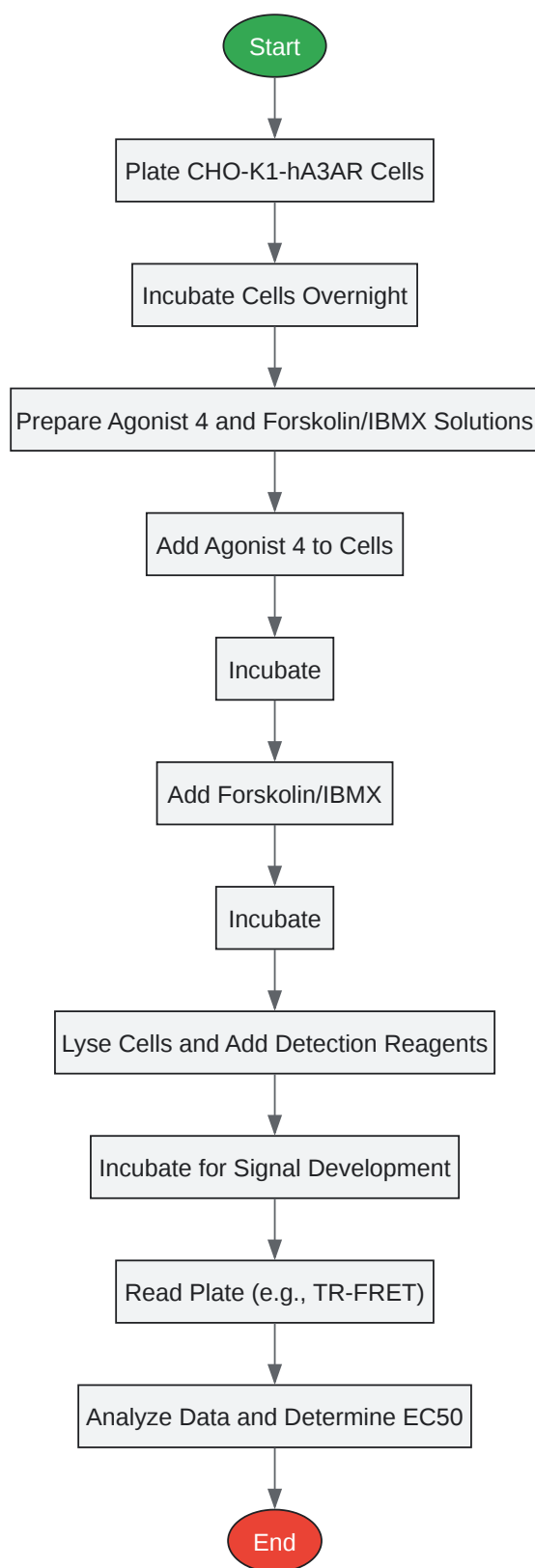
The A3 adenosine receptor (A3AR) is a member of the G protein-coupled receptor (GPCR) superfamily and is coupled to the Gi/o signaling pathway.^{[1][2][3]} Activation of A3AR by an agonist leads to the inhibition of adenylyl cyclase, resulting in a decrease in intracellular cyclic adenosine monophosphate (cAMP) levels.^{[2][3]} This makes the measurement of cAMP a crucial method for quantifying the activity of A3AR agonists. These application notes provide a detailed protocol for determining the potency and efficacy of a novel A3AR agonist, designated "Agonist 4," using a competitive immunoassay format, such as Homogeneous Time-Resolved Fluorescence (HTRF) or LANCE TR-FRET.

The protocol is designed for use with a recombinant cell line, such as Chinese Hamster Ovary (CHO-K1) or Human Embryonic Kidney (HEK293) cells, stably expressing the human A3AR. To measure the agonist-induced decrease in cAMP, intracellular cAMP levels are first stimulated with forskolin, a direct activator of adenylyl cyclase. The ability of Agonist 4 to inhibit this forskolin-stimulated cAMP production is then quantified.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the A3AR signaling pathway and the experimental workflow for the cAMP assay.





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References

- 1. apac.eurofinsdiscovery.com [apac.eurofinsdiscovery.com]
- 2. innoprot.com [innoprot.com]
- 3. innoprot.com [innoprot.com]
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